

Benzyldichlorophosphite molecular formula and weight

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Compound of Interest

Compound Name: Benzyldichlorophosphite

Cat. No.: B123500

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Technical Guide: Benzyldichlorophosphite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **benzyldichlorophosphite**, a key reagent in organic synthesis, particularly in the field of phospholipid chemistry. This document outlines its chemical properties, a representative synthesis protocol, and its primary applications.

Core Data Presentation

Benzyldichlorophosphite, also known as benzyl phosphorodichloridite or benzyloxydichlorophosphine, is an organophosphorus compound valued for its role as a precursor in the synthesis of more complex molecules.^{[1][2][3]}

Property	Value	Reference
Molecular Formula	C ₇ H ₇ Cl ₂ OP	[1][2][3]
Molecular Weight	209.01 g/mol	[2][3][4]
CAS Number	76101-29-6	[1][2]
Synonyms	Benzyl phosphorodichloridite, Benzyloxydichlorophosphine, BODP	[2][3]
Physical Form	Liquid	[4]
Boiling Point	113-114 °C at 11-12 Torr	[3]

Synthesis of Benzyldichlorophosphite

The synthesis of **benzyldichlorophosphite** typically involves the reaction of benzyl alcohol with phosphorus trichloride. This reaction should be performed under anhydrous conditions in an inert atmosphere to prevent hydrolysis of the phosphorus trichloride and the product.

Experimental Protocol: Synthesis from Benzyl Alcohol and Phosphorus Trichloride

This protocol is a representative procedure based on the general reaction of alcohols with phosphorus trichloride to form alkoxyphosphorodichloridites.[4]

Materials and Reagents:

- Benzyl alcohol (anhydrous)
- Phosphorus trichloride (PCl₃), freshly distilled
- Anhydrous diethyl ether or other inert solvent
- Nitrogen or Argon gas for inert atmosphere
- Ice bath

Equipment:

- Two-necked round-bottom flask
- Addition funnel
- Magnetic stirrer
- Condenser with a drying tube or bubbler
- Distillation apparatus for purification

Procedure:

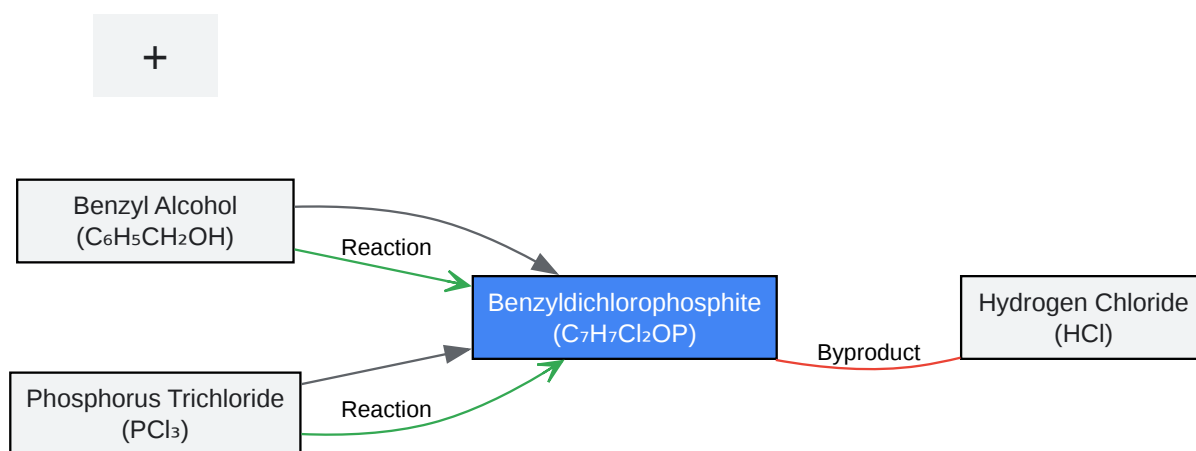
- **Reaction Setup:** A two-necked round-bottom flask is equipped with a magnetic stirrer, an addition funnel, and a condenser connected to a nitrogen or argon line. The entire apparatus should be flame-dried or oven-dried before use to ensure anhydrous conditions.
- **Reagent Charging:** The flask is charged with anhydrous benzyl alcohol dissolved in a minimal amount of anhydrous diethyl ether. The solution is cooled to 0 °C using an ice bath.
- **Addition of Phosphorus Trichloride:** Phosphorus trichloride is added to the addition funnel. It is then added dropwise to the stirred solution of benzyl alcohol at 0 °C. The rate of addition should be controlled to maintain the reaction temperature and to manage the evolution of hydrogen chloride (HCl) gas. The reaction is typically performed with an excess of phosphorus trichloride to drive the reaction towards the desired product.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and is stirred for several hours to ensure complete reaction. The progress of the reaction can be monitored by ^{31}P NMR spectroscopy.
- **Work-up and Purification:** The excess phosphorus trichloride and solvent are removed under reduced pressure. The crude **benzyldichlorophosphite** is then purified by vacuum distillation to yield the final product as a colorless liquid.

Chemical Reactivity and Applications

Benzylidichlorophosphite is a versatile reagent primarily utilized in the synthesis of phospholipids.[1][3] It serves as a key intermediate in the production of miltefosine, an anticancer and antileishmanial drug.[3] The reactivity of the P-Cl bonds allows for the sequential introduction of different nucleophiles, making it a valuable building block in the construction of complex phosphate esters.

Visualization of Synthesis

The following diagram illustrates the synthetic pathway for **benzylidichlorophosphite** from its primary precursors.



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Caption: Synthesis of **Benzylidichlorophosphite**.

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